

An In-Depth Technical Guide to 27-Alkyne Cholesterol: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 27-Alkyne Cholesterol

Cat. No.: B15551821

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **27-alkyne cholesterol**, a pivotal tool in chemical biology and drug development for the study of cholesterol trafficking, metabolism, and lipid-protein interactions.

Chemical Structure and Properties

27-Alkyne cholesterol, also known by its formal name (3 β ,20R)-20-[(4R)-4-methyl-5-hexyn-1-yl]pregn-5-en-3-ol, is a modified version of cholesterol.^{[1][2]} Its structure incorporates a terminal alkyne group at the terminus of the sterol side chain, rendering it a powerful probe for bioorthogonal chemistry.^{[3][4][5][6]} This functional group allows for highly specific covalent ligation to azide-bearing molecules through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".^{[3][4][5][6]}

The key structural feature is the replacement of the terminal isopropyl group of the cholesterol side chain with a methyl-alkyne moiety. This modification is subtle enough to be recognized by various cellular enzymes involved in cholesterol metabolism, including cholesterol oxidases,

hydroxylases, and acyl transferases.[3][6] This metabolic acceptance allows researchers to trace the pathways of cholesterol in a manner that closely mimics the natural lipid.

Table 1: Physicochemical Properties of **27-Alkyne Cholesterol**

Property	Value	Reference
CAS Number	1527467-07-7	[1]
Molecular Formula	C28H44O	[1]
Molecular Weight	396.66 g/mol	[1]
Appearance	White crystalline solid	[1]
Purity	>95% (by ¹ H NMR)	[1]
Solubility	DMSO, DMF	[1]
Storage	-20°C	[1]

Synthesis of 27-Alkyne Cholesterol

The synthesis of **27-alkyne cholesterol** was first reported by Hofmann et al. in 2014.[7] The multi-step synthesis starts from pregnenolone, a readily available steroid precursor. The following is a detailed description of the experimental protocol adapted from the literature.

Synthetic Scheme



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Caption: Synthetic pathway of **27-Alkyne Cholesterol**.

Experimental Protocol

Step 1: Protection of Pregnenolone

- Pregnenolone is dissolved in a suitable solvent such as dichloromethane.
- A protecting group, for example, a silyl ether, is introduced to protect the hydroxyl group at the C3 position. This is typically achieved by reacting pregnenolone with a silylating agent (e.g., tert-butyldimethylsilyl chloride) in the presence of a base like imidazole.
- The reaction is monitored by thin-layer chromatography (TLC) until completion.
- The protected pregnenolone is then purified using column chromatography.

Step 2: Side-Chain Elongation and Alkyne Introduction

- The protected pregnenolone is subjected to a series of reactions to extend the side chain and introduce the terminal alkyne. This can be achieved through various synthetic strategies, often involving Grignard reactions or Wittig-type reactions to build the carbon skeleton.
- A key step involves the introduction of the alkyne moiety. This can be accomplished by reacting a suitable intermediate with an alkynylating agent, such as lithium acetylide.

Step 3: Deprotection

- The protecting group on the C3 hydroxyl is removed. For a silyl ether, this is typically achieved using a fluoride source like tetrabutylammonium fluoride (TBAF) in an organic solvent.
- The reaction progress is monitored by TLC.
- The deprotected intermediate is purified by column chromatography.

Step 4: Final Modification and Purification

- The final structural modifications to yield **27-alkyne cholesterol** are performed.
- The final product is purified to a high degree using techniques such as column chromatography and recrystallization to yield a white crystalline solid.

Quantitative Data for Synthesis

The following table summarizes typical quantitative data for the synthesis of cholesterol analogs, which can be adapted for the synthesis of **27-alkyne cholesterol**.

Table 2: Representative Quantitative Data for Cholesterol Analog Synthesis

Step	Starting Material	Key Reagents	Solvent	Reaction Time	Temperature	Yield (%)
Protection	Pregnenolone (1 eq)	TBDMSCl (1.2 eq), Imidazole (2.5 eq)	DCM	2-4 h	Room Temp.	95-98
Side-Chain Elongation	Protected Pregnenolone	Grignard/Wittig reagents	Anhydrous Ether/THF	12-24 h	0°C to Room Temp.	Variable
Alkyne Introduction	Elongated Intermediate	Lithium Acetylide	Anhydrous THF	4-6 h	-78°C to Room Temp.	60-70
Deprotection	Protected Alkyne Cholesterol	TBAF (1.1 eq)	THF	1-2 h	Room Temp.	90-95

Note: Yields are representative and can vary based on specific reaction conditions and scale.

Applications in Research and Drug Development

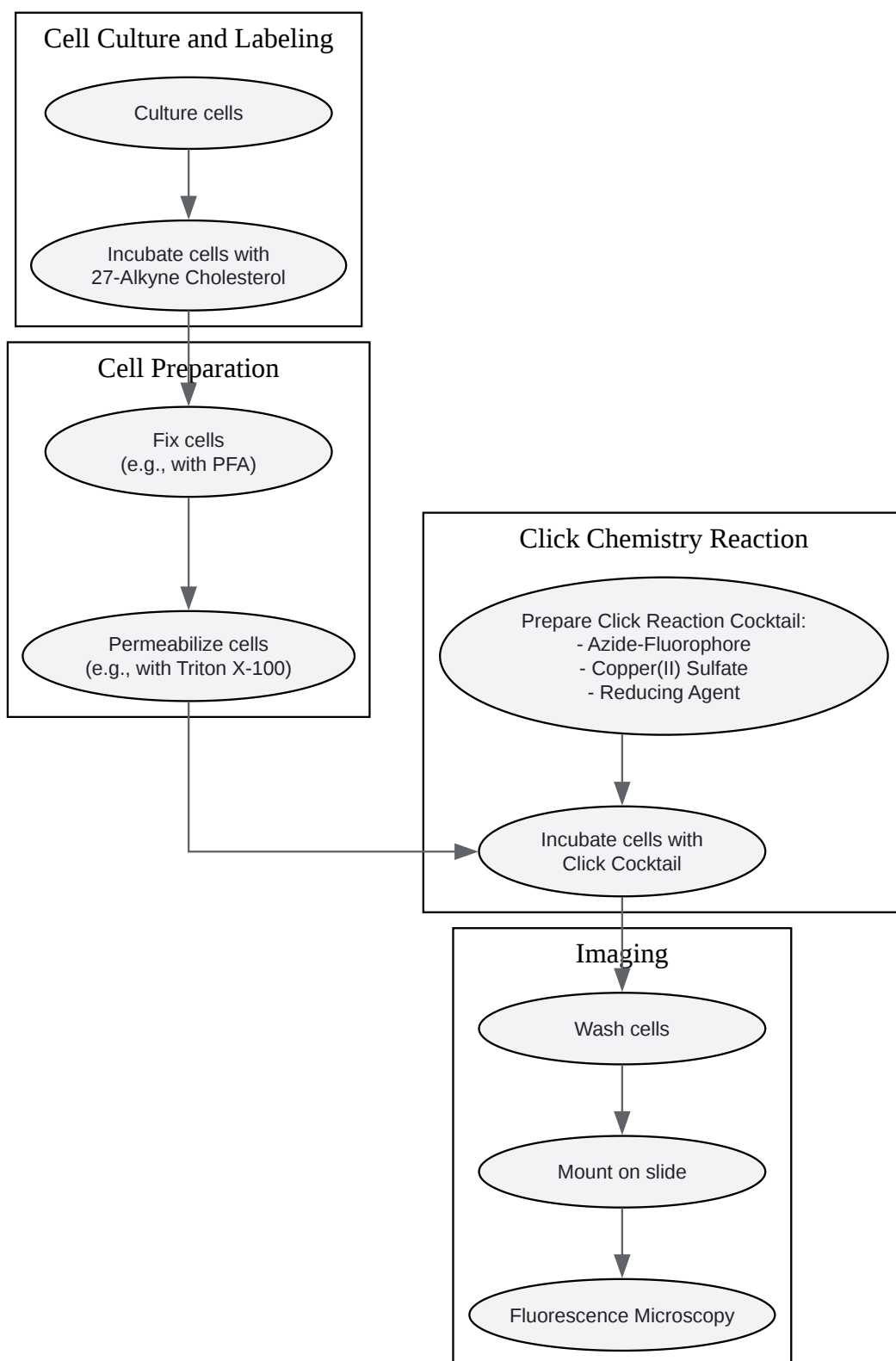
27-Alkyne cholesterol is a versatile tool for studying various aspects of cholesterol biology. Its primary application lies in its ability to be visualized and tracked within cellular systems.

Metabolic Labeling and Imaging

The terminal alkyne allows for the covalent attachment of a variety of reporter molecules, such as fluorescent dyes or affinity tags (e.g., biotin), that have a corresponding azide group. This enables researchers to visualize the subcellular localization of cholesterol and its metabolites.

Experimental Workflow: Click Chemistry-Based Cellular Imaging

The following diagram illustrates a typical workflow for labeling and imaging cellular cholesterol using **27-alkyne cholesterol**.



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Caption: Experimental workflow for cellular imaging.

Studying Cholesterol Transport and Signaling

27-Alkyne cholesterol has been instrumental in elucidating the pathways of cholesterol transport. For instance, it has been used to study the role of Niemann-Pick C1-Like 1 (NPC1L1) in intestinal cholesterol absorption.[8] By tracking the uptake and esterification of **27-alkyne cholesterol** in intestinal cells, researchers can investigate the mechanisms of cholesterol transport and the effects of potential drug candidates.

Conclusion

27-Alkyne cholesterol is a powerful and versatile chemical probe that has significantly advanced our ability to study the complex biology of cholesterol. Its straightforward synthesis from a common precursor and its compatibility with bioorthogonal click chemistry make it an invaluable tool for researchers in lipid biology, cell biology, and drug discovery. The ability to visualize and track cholesterol in its native environment provides unprecedented insights into its metabolic pathways and its role in health and disease.

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